

Application Notes and Protocols for PD 113271

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Compound of Interest

Compound Name: PD 113271

Cat. No.: B1678587

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For Researchers, Scientists, and Drug Development Professionals

Introduction

PD 113271 is a polyene lactone phosphate and a structural analog of fostriecin. It functions as a potent and selective inhibitor of protein phosphatase 2A (PP2A) and protein phosphatase 4 (PP4). These serine/threonine phosphatases are crucial regulators of numerous cellular processes, including cell cycle progression, signal transduction, and apoptosis. Inhibition of PP2A and PP4 by **PD 113271** leads to cell cycle arrest and induction of apoptosis, making it a valuable tool for cancer research and drug development.

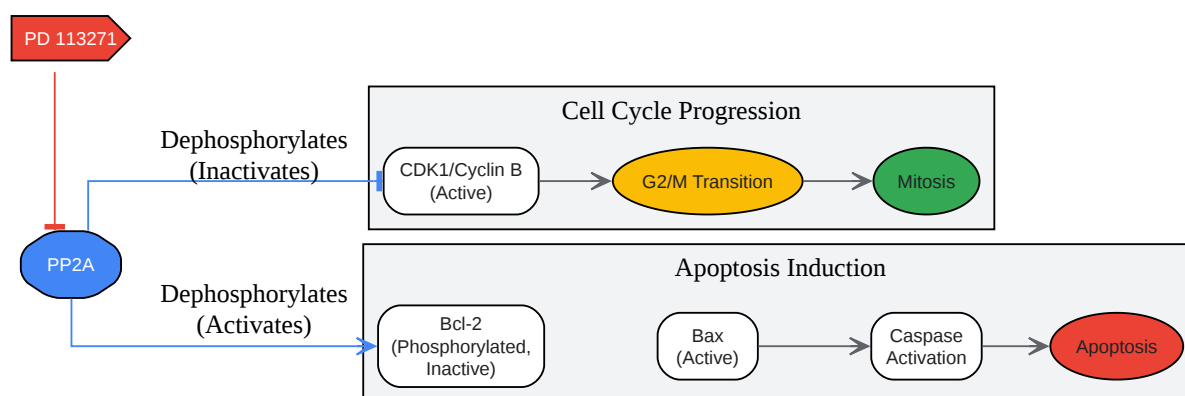
Physicochemical Properties

A summary of the key quantitative data for **PD 113271** is presented in the table below for easy reference.

Property	Value
Chemical Formula	C ₁₉ H ₂₇ O ₁₀ P
Molecular Weight	446.39 g/mol
Appearance	Solid
Solubility	Soluble in DMSO
Storage Conditions	Store at -20°C for long-term storage.

Mechanism of Action: PP2A Inhibition

PD 113271 exerts its biological effects primarily through the inhibition of PP2A. PP2A is a critical tumor suppressor that negatively regulates multiple oncogenic signaling pathways. By inhibiting PP2A, **PD 113271** maintains the phosphorylated (active) state of various proteins, leading to cell cycle arrest, typically at the G2/M phase, and subsequent apoptosis.



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Inhibition of PP2A by **PD 113271**.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **PD 113271** in dimethyl sulfoxide (DMSO). It is recommended to prepare fresh solutions, however, if stored properly, the stock solution can be used for several weeks.

Materials:

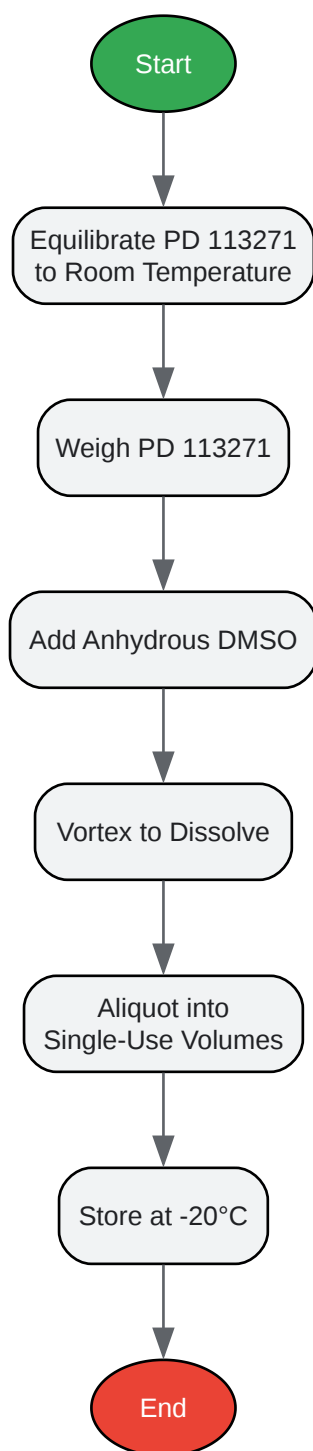
- **PD 113271** solid
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Analytical balance

Procedure:

- Equilibrate **PD 113271**: Allow the vial of solid **PD 113271** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- Weigh the Compound: Accurately weigh a precise amount of **PD 113271**. For example, to prepare 1 ml of a 10 mM stock solution, weigh out 4.46 mg of **PD 113271** (Molecular Weight = 446.39 g/mol).
 - Calculation: $(10 \text{ mmol/L}) * (1 \text{ L}/1000 \text{ mL}) * (1 \text{ mL}) * (446.39 \text{ g/mol}) * (1000 \text{ mg/g}) = 4.46 \text{ mg}$
- Dissolve in DMSO: Add the appropriate volume of DMSO to the vial containing the weighed **PD 113271**. For 4.46 mg of the compound, add 1 mL of DMSO to achieve a 10 mM concentration.
- Ensure Complete Dissolution: Vortex the solution for 1-2 minutes until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath for 5-10 minutes) can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no particulates.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C in the dark.

Note on Alternative Solvents: While DMSO is the recommended solvent, solubility in other solvents such as ethanol or PBS should be tested on a small scale before preparing a large stock solution.



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Workflow for **PD 113271** Stock Solution Preparation.

In Vitro PP2A Inhibition Assay

This protocol provides a general method for assessing the inhibitory activity of **PD 113271** on PP2A using a colorimetric assay with p-nitrophenyl phosphate (pNPP) as a substrate.

Materials:

- Recombinant human PP2A catalytic subunit
- **PD 113271** stock solution (10 mM in DMSO)
- p-Nitrophenyl Phosphate (pNPP) substrate solution
- Assay buffer (e.g., 50 mM Tris-HCl, pH 7.4, 1 mM MnCl₂, 0.1 mg/mL BSA)
- Stop solution (e.g., 1 M NaOH)
- 96-well microplate
- Microplate reader

Procedure:

- Prepare Serial Dilutions: Prepare a series of dilutions of the **PD 113271** stock solution in the assay buffer. A typical starting range would be from 100 μ M down to 1 nM. Remember to include a DMSO vehicle control.
- Enzyme Reaction:
 - To each well of a 96-well plate, add 25 μ L of the diluted **PD 113271** or vehicle control.
 - Add 50 μ L of the recombinant PP2A enzyme solution (at a pre-determined optimal concentration) to each well.
 - Pre-incubate the plate at 37°C for 15 minutes.
- Initiate the Reaction: Add 25 μ L of the pNPP substrate solution to each well to start the reaction.
- Incubate: Incubate the plate at 37°C for 30-60 minutes.

- Stop the Reaction: Add 50 μ L of the stop solution to each well.
- Measure Absorbance: Read the absorbance at 405 nm using a microplate reader.
- Data Analysis: Calculate the percentage of inhibition for each concentration of **PD 113271** compared to the vehicle control and determine the IC₅₀ value.

Safety Precautions

PD 113271 is a potent bioactive compound. Standard laboratory safety precautions should be followed. Wear personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling the compound. Work in a well-ventilated area or a chemical fume hood. Refer to the Safety Data Sheet (SDS) for more detailed safety information.

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